

"N-(2,4-Dichlorobenzoyl)glycine" IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-(2,4-Dichlorobenzoyl)glycine**

Cat. No.: **B184510**

[Get Quote](#)

Technical Guide: N-(2,4-Dichlorobenzoyl)glycine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(2,4-Dichlorobenzoyl)glycine, a derivative of the amino acid glycine, is a compound of interest in the fields of chemical synthesis and drug discovery. Its structure, featuring a dichlorinated benzene ring attached to a glycine moiety via an amide linkage, provides a scaffold for potential biological activity. This technical guide offers a comprehensive overview of its chemical identity, physicochemical properties, a detailed synthesis protocol, and a summary of its known biological context.

Chemical Identity and Synonyms

The definitive identification of **N-(2,4-Dichlorobenzoyl)glycine** is crucial for accurate research and documentation.

Identifier	Value
IUPAC Name	2-[(2,4-Dichlorobenzoyl)amino]acetic acid[1]
CAS Number	7554-79-2[1]
Molecular Formula	C ₉ H ₇ Cl ₂ NO ₃ [1]
Molecular Weight	248.06 g/mol [1]
Synonyms	N-(2,4-Dichlorobenzoyl)glycine

Physicochemical Properties

A summary of the key physicochemical properties of **N-(2,4-Dichlorobenzoyl)glycine** is presented below. This data is essential for its handling, formulation, and interpretation of biological assays.

Property	Value	Source
Molecular Formula	C ₉ H ₇ Cl ₂ NO ₃	Appchem[1]
Molecular Weight	248.0628	Appchem[1]
MDL Number	MFCD00619713	Appchem[1]
SMILES	OC(CNC(C1=C(Cl)C=C(Cl)C=C1)=O)=O	Appchem[1]

Note: Further experimental data on properties such as melting point, boiling point, and solubility are not readily available in the public domain.

Experimental Protocols

Synthesis of **N-(2,4-Dichlorobenzoyl)glycine**

A general and robust method for the synthesis of N-acylglycine derivatives is the Schotten-Baumann reaction. The following protocol is a detailed adaptation for the specific synthesis of **N-(2,4-Dichlorobenzoyl)glycine**.

Materials:

- Glycine
- 2,4-Dichlorobenzoyl chloride
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Diethyl ether
- Distilled water
- Magnetic stirrer and stir bar
- Ice bath
- pH paper or meter
- Büchner funnel and flask
- Filtration paper

Procedure:

- **Dissolution of Glycine:** In a flask equipped with a magnetic stirrer, dissolve glycine (1.0 equivalent) in a 10% aqueous solution of sodium hydroxide. The amount of NaOH solution should be sufficient to completely dissolve the glycine and maintain a basic pH. Cool the solution to 0-5 °C in an ice bath.
- **Acylation Reaction:** While vigorously stirring the cooled glycine solution, slowly add 2,4-dichlorobenzoyl chloride (1.05 equivalents) dropwise. Concurrently, add a 10% NaOH solution dropwise to maintain the pH of the reaction mixture between 9 and 10. The temperature should be kept below 5 °C throughout the addition.
- **Reaction Completion:** After the addition of 2,4-dichlorobenzoyl chloride is complete, continue stirring the reaction mixture in the ice bath for an additional 1-2 hours.

- Work-up:
 - Transfer the reaction mixture to a separatory funnel.
 - Wash the aqueous layer with diethyl ether to remove any unreacted 2,4-dichlorobenzoyl chloride and other organic impurities. Discard the organic layer.
 - Carefully acidify the aqueous layer to a pH of approximately 2 with dilute hydrochloric acid. This will cause the **N-(2,4-Dichlorobenzoyl)glycine** to precipitate out of the solution.
- Isolation and Purification:
 - Collect the precipitated solid by vacuum filtration using a Büchner funnel.
 - Wash the solid with cold distilled water to remove any inorganic salts.
 - The crude product can be further purified by recrystallization from a suitable solvent system, such as an ethanol-water mixture.
- Drying: Dry the purified **N-(2,4-Dichlorobenzoyl)glycine** in a vacuum oven to a constant weight.

Biological Activity and Signaling Pathways

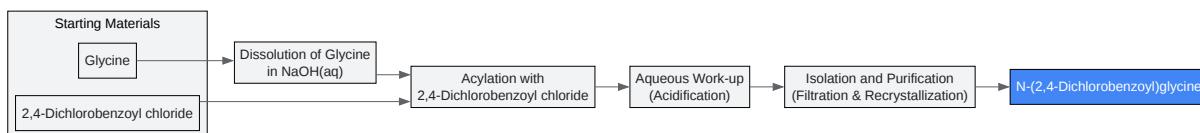
Currently, there is a significant lack of publicly available data on the specific biological activity, mechanism of action, and associated signaling pathways for **N-(2,4-Dichlorobenzoyl)glycine**.

It is crucial to distinguish this compound from the structurally related but functionally distinct herbicide, 2,4-Dichlorophenoxyacetic acid (2,4-D). While both molecules contain a 2,4-dichlorinated phenyl ring, the linkage to the acetic acid moiety is different (amide vs. ether), which drastically alters their biological properties. Information pertaining to the herbicidal activity of 2,4-D should not be extrapolated to **N-(2,4-Dichlorobenzoyl)glycine**.

Future research is required to elucidate the pharmacological profile of **N-(2,4-Dichlorobenzoyl)glycine**.

Logical Relationships and Workflows

Due to the absence of experimental data on biological pathways or complex experimental workflows for **N-(2,4-Dichlorobenzoyl)glycine**, a visual representation of such relationships cannot be provided at this time. The synthesis protocol described above can be visualized as a linear workflow.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **N-(2,4-Dichlorobenzoyl)glycine**.

Conclusion

This technical guide provides the foundational information on **N-(2,4-Dichlorobenzoyl)glycine**, including its definitive chemical identity and a detailed synthesis protocol. The current body of scientific literature lacks in-depth studies on its biological activity and mechanism of action. This presents an opportunity for researchers in drug discovery and medicinal chemistry to explore the potential of this compound. The provided synthesis protocol offers a reliable method for obtaining the molecule for further investigation. As new research emerges, this guide can be expanded to include more comprehensive data on its biological and pharmacological properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. appchemical.com [appchemical.com]
- To cite this document: BenchChem. ["N-(2,4-Dichlorobenzoyl)glycine" IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184510#n-2-4-dichlorobenzoyl-glycine-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com